

Essential Safety and Operational Guide for Handling Thalidomide-NH-PEG3-COOH

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Compound of Interest

Compound Name: *Thalidomide-NH-PEG3-COOH*

Cat. No.: *B8180549*

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Thalidomide-NH-PEG3-COOH**. Given its structural relation to thalidomide, a known human teratogen, this compound must be handled with extreme caution as a highly potent substance. All procedures should be conducted in strict adherence to institutional and local regulations.

I. Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent dermal, ocular, and respiratory exposure.

PPE Category	Item	Specifications and Recommendations
Hand Protection	Double Nitrile Gloves	Wear two pairs of powder-free nitrile gloves. When handling strong chemotherapy drugs, a thickness of more than 0.4 mm is recommended for the outer glove. Breakthrough time data for Thalidomide-NH-PEG3-COOH is not available; however, for solvents like Dimethyl Sulfoxide (DMSO) in which it may be dissolved, nitrile gloves show good resistance. Regularly inspect gloves for any signs of degradation or puncture and change the outer glove frequently.
Eye Protection	Chemical Safety Goggles or Face Shield	Use tightly sealed chemical safety goggles. For procedures with a higher risk of splashes, a full-face shield should be worn in addition to goggles.
Body Protection	Disposable Lab Coat or Gown	A dedicated, disposable lab coat or gown with long sleeves and tight-fitting cuffs is required.
Respiratory Protection	N95 or higher-rated Respirator	When handling the compound as a powder or if there is a risk of aerosol generation, a fit-tested N95 or higher-rated respirator is mandatory. For activities with a higher potential for aerosolization, a

Powered Air-Purifying
Respirator (PAPR) with an
Assigned Protection Factor
(APF) of at least 25 should be
considered.

II. Experimental Protocols: Handling and Disposal

A. Handling Protocol

- Preparation and Designated Area:
 - All handling of **Thalidomide-NH-PEG3-COOH**, especially weighing and aliquoting of the solid form,
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